

Sichere Handhabung von 2-Diazopropan: Ein Leitfaden für Laboratorien

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-diazopropane

Cat. No.: B1615991

[Get Quote](#)

Wichtiger Hinweis: 2-Diazopropan ist eine flüchtige, instabile und vermutlich toxische Verbindung.[1] Alle Arbeiten mit dieser Chemikalie erfordern strikte Sicherheitsprotokolle, um das Risiko für Personal und Umwelt zu minimieren. Dieser Leitfaden bietet wesentliche Sicherheits- und Logistikinformationen für den Umgang mit 2-Diazopropan.

Gefahrenidentifikation

2-Diazopropan (CAS: 2684-60-8) gehört zur Klasse der Diazoalkane, die für ihre potenzielle Explosivität und Toxizität bekannt sind. Obwohl spezifische Toxizitätsdaten für 2-Diazopropan begrenzt sind, sollte es mit der gleichen Vorsicht wie das besser untersuchte Analogon Diazomethan gehandhabt werden.

Bekannte und vermutete Gefahren:

- Explosionsgefahr: Diazoalkane sind potenziell explosiv und können durch Hitze, Licht, raue Oberflächen oder bestimmte Chemikalien zur Zersetzung gebracht werden.[2]
- Toxizität: Es wird vermutet, dass 2-Diazopropan toxisch ist.[1] Die Exposition kann schwere Reizungen der Augen, der Haut und der Atemwege verursachen.
- Instabilität: 2-Diazopropan ist eine instabile Verbindung mit einer begrenzten Haltbarkeit.[1][3]
- Entflammbarkeit: Als Gas bei Raumtemperatur ist 2-Diazopropan leicht entzündlich.[2]

Persönliche Schutzausrüstung (PSA)

Die Verwendung der richtigen persönlichen Schutzausrüstung ist beim Umgang mit 2-Diazopropan unerlässlich.

| PSA-Kategorie | Spezifikation | Begründung |
|---------------------------|---|---|
| Augen- und Gesichtsschutz | Schutzbrille mit Seitenschutz und ein Gesichtsschutzschild. | Schützt vor Spritzern und dem Kontakt mit Dämpfen, die schwere Augenreizungen verursachen können. |
| Handschutz | Doppelte chemikalienbeständige Handschuhe (z. B. Nitril oder Neopren). | Verhindert Hautkontakt und Absorption. Die Handschuhe sollten sofort nach jeder Kontamination gewechselt werden. |
| Körperschutz | Flammhemmender Laborkittel, der über langer Kleidung und geschlossenen Schuhen getragen wird. | Bietet eine Barriere gegen Verschüttungen und Kontamination der persönlichen Kleidung. |
| Atemschutz | Ein von NIOSH zugelassenes Atemschutzgerät mit Filter für organische Dämpfe. | Notwendig, wenn technische Kontrollen wie ein Abzug nicht ausreichen, um die Exposition durch Inhalation zu verhindern. |

Quantitative Datenübersicht

Spezifische toxikologische und explosive Grenzwerte für 2-Diazopropan sind in der Literatur nicht gut dokumentiert. Die folgenden Daten für Diazomethan werden als Referenz zur Verfügung gestellt und sollten als Mindestvorsichtsmaßnahmen für 2-Diazopropan betrachtet werden.

| Eigenschaft | Wert | Anmerkungen |
|--|--|---|
| Molmasse | 70,09 g/mol | 2-Diazopropan[4] |
| Siedepunkt | -31,2 °C (bei 14 Torr) | 2-Diazopropan[3] |
| Berufliche Expositionsgrenzwerte (Diazomethan) | OSHA PEL: 0,2 ppm (TWA) | Als Referenz für die potenzielle Toxizität. |
| NIOSH REL: 0,2 ppm (TWA) | | |
| ACGIH TLV: 0,2 ppm (TWA) | | |
| Toxizität (Diazomethan) | Starker Reizstoff für die Atemwege. | Akute Exposition kann zu Lungenödemen führen.[5] |

Betrieblicher Plan

Technische Kontrollen

- Abzug: Alle Arbeiten mit 2-Diazopropan müssen in einem zertifizierten und ordnungsgemäß funktionierenden chemischen Abzug durchgeführt werden.
- Schutzscheibe: Aufgrund der Explosionsgefahr sollte eine Schutzscheibe zwischen dem Versuchsaufbau und dem Forscher positioniert werden.
- Notfallausrüstung: Eine Notdusche und eine Augenspülstation müssen in unmittelbarer Nähe des Arbeitsbereichs leicht zugänglich sein.

Sichere Handhabungspraktiken

- Vorbereitung: Stellen Sie sicher, dass alle erforderlichen PSA und Notfallausrüstungen vorhanden und funktionsfähig sind.
- Durchführung: Führen Sie alle Manipulationen langsam und vorsichtig durch. Vermeiden Sie plötzliche Temperatur- oder Druckänderungen.
- Vermeidung von Zündquellen: Halten Sie alle Zündquellen vom Arbeitsbereich fern.

- Glaswaren: Verwenden Sie nur glatte, kratzerfreie Glaswaren. Raue Oberflächen können die Zersetzung von Diazoalkanen initiieren.
- Nach der Handhabung: Waschen Sie sich nach der Arbeit mit 2-Diazopropan gründlich die Hände, auch wenn Handschuhe getragen wurden.

Lagerung

Die Lagerung von 2-Diazopropan-Lösungen wird nicht empfohlen. Es sollte idealerweise frisch zubereitet und sofort verwendet werden. Wenn eine kurzfristige Lagerung unvermeidlich ist, bewahren Sie die Lösung in einem dicht verschlossenen Gefäß bei niedrigen Temperaturen (z. B. im Gefrierschrank) und vor Licht geschützt auf.

Entsorgungsplan

Abfallsammlung

- Sammeln Sie alle mit 2-Diazopropan kontaminierten Abfälle, einschließlich PSA und Einwegartikel, in einem dafür vorgesehenen, deutlich gekennzeichneten Behälter für gefährliche Abfälle.
- Mischen Sie diese Abfälle nicht mit anderen Abfallströmen.

Quench-/Neutralisationsprotokoll

Überschüssiges oder unbrauchbares 2-Diazopropan muss vor der Entsorgung neutralisiert werden. Das folgende Protokoll basiert auf Verfahren zur Neutralisierung von Diazomethan und sollte mit äußerster Vorsicht durchgeführt werden.

Benötigte Materialien:

- Abfalllösung, die 2-Diazopropan enthält
- Essigsäure (verdünnt)
- Rührwerk
- Eisbad

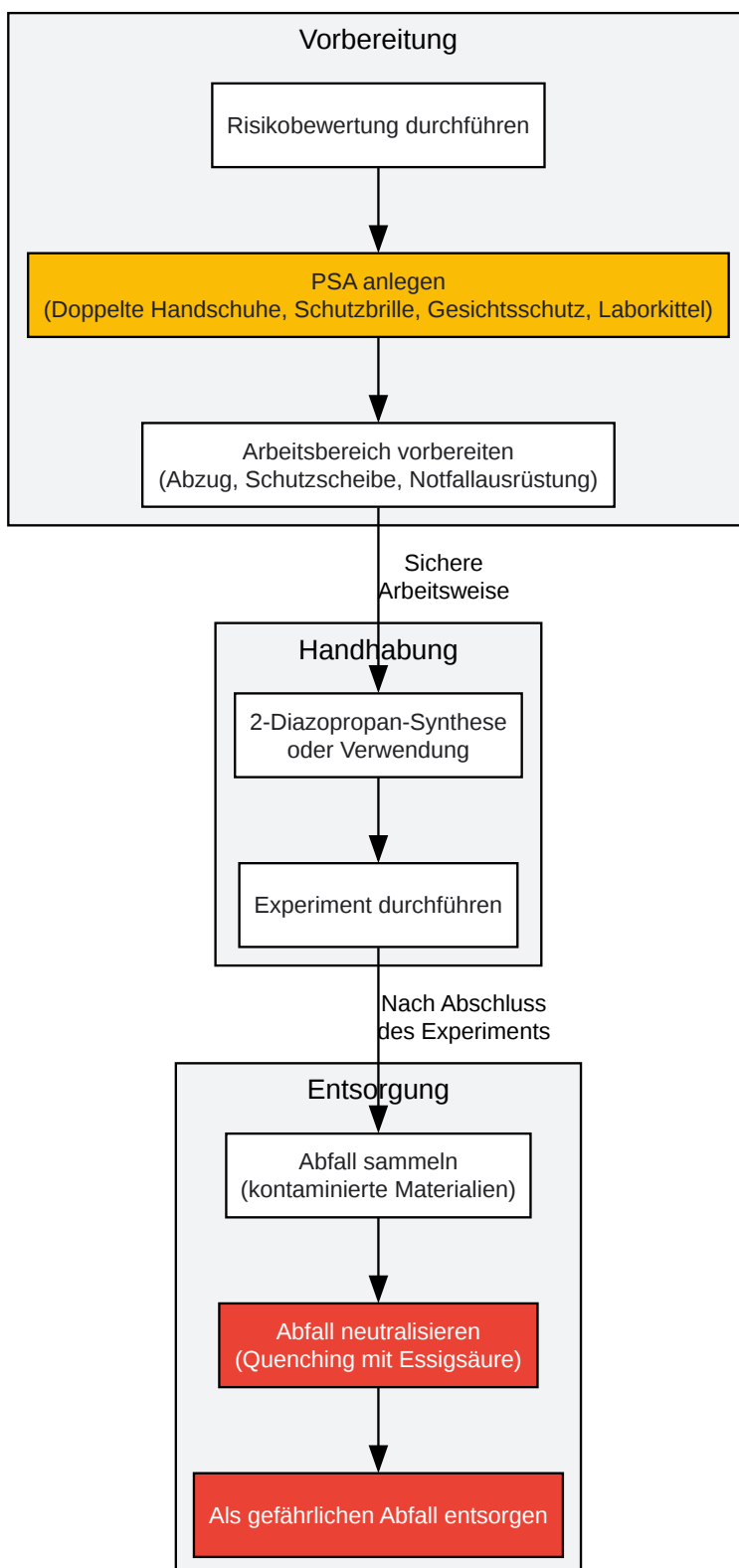
Protokoll:

- **Kühlung:** Kühlen Sie den Behälter mit der 2-Diazopropan-Abfalllösung in einem Eisbad.
- **Langsame Zugabe:** Geben Sie unter Rühren langsam und tropfenweise eine verdünnte Lösung von Essigsäure zu. Eine heftige Gasentwicklung (Stickstoff) wird beobachtet.
- **Beobachtung:** Setzen Sie die Zugabe von Essigsäure fort, bis die Gasentwicklung aufhört.
- **pH-Kontrolle:** Überprüfen Sie den pH-Wert der Lösung, um sicherzustellen, dass sie neutral oder leicht sauer ist.
- **Entsorgung:** Die neutralisierte Lösung kann dann gemäß den örtlichen Vorschriften für chemische Abfälle entsorgt werden.

Notfallverfahren

- **Verschütten:** Evakuieren Sie den Bereich sofort. Schalten Sie alle Zündquellen aus. Wenn es sicher ist, versuchen Sie, die verschüttete Flüssigkeit mit einem inerten Absorptionsmittel (z. B. Vermiculit) einzudämmen. Kontaktieren Sie die Notfall-Hotline Ihrer Einrichtung.
- **Einatmen:** Bringen Sie die betroffene Person sofort an die frische Luft. Suchen Sie umgehend ärztliche Hilfe auf.
- **Hautkontakt:** Spülen Sie die betroffene Stelle sofort mindestens 15 Minuten lang mit reichlich Wasser. Entfernen Sie kontaminierte Kleidung. Suchen Sie ärztliche Hilfe auf.
- **Augenkontakt:** Spülen Sie die Augen sofort mindestens 15 Minuten lang mit einer Augenspülung oder Wasser. Suchen Sie umgehend ärztliche Hilfe auf.

Workflow-Diagramm



[Click to download full resolution via product page](#)

Abbildung 1: Workflow für den sicheren Umgang mit 2-Diazopropan.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Organic Syntheses Procedure [orgsyn.org]
- 2. Cas 2684-60-8, 2-Diazopropane | lookchem [lookchem.com]
- 3. 2-Diazopropane CAS#: 2684-60-8 [m.chemicalbook.com]
- 4. Propane, 2-diazo- | C₃H₆N₂ | CID 137678 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. masterorganicchemistry.com [masterorganicchemistry.com]
- To cite this document: BenchChem. [Sichere Handhabung von 2-Diazopropan: Ein Leitfaden für Laboratorien]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1615991#personal-protective-equipment-for-handling-2-diazopropane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com